

# safety and handling of 1-Chloro-3-methoxy-2-nitrobenzene

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## Compound of Interest

Compound Name: 1-Chloro-3-methoxy-2-nitrobenzene

Cat. No.: B183051

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An In-depth Technical Guide to the Safe Handling of **1-Chloro-3-methoxy-2-nitrobenzene**

## Introduction

**1-Chloro-3-methoxy-2-nitrobenzene** is a substituted nitroaromatic compound utilized as an intermediate in complex organic synthesis, particularly in the development of pharmaceuticals and specialty chemicals.[1] Its molecular structure, featuring a nitro group ortho to a chlorine atom and meta to a methoxy group, imparts specific reactivity and, critically, a distinct toxicological and hazard profile. This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and emergency responses required for the safe laboratory and industrial use of this chemical. The causality behind each recommendation is explained to ensure a deep, working knowledge of the risks and mitigation strategies for researchers, chemists, and drug development professionals.

## Section 1: Chemical and Physical Properties

A foundational understanding of a chemical's properties is paramount to anticipating its behavior and handling it safely. **1-Chloro-3-methoxy-2-nitrobenzene** is a solid at room temperature.[2] Its insolubility in water suggests that aqueous systems are not suitable for dissolution or cleanup, and highlights its potential for persistence in aquatic environments.[1]

Table 1: Physicochemical Properties of **1-Chloro-3-methoxy-2-nitrobenzene** and Related Isomers

Property	Value	Source
IUPAC Name	1-chloro-3-methoxy-2-nitrobenzene	[2]
Synonyms	3-chloro-2-nitroanisole	[2]
CAS Number	5472-99-1	[2]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>3</sub>	[2][3]
Molecular Weight	187.58 g/mol	[2][3]
Appearance	Solid; may appear as colorless, yellowish, or brownish crystals.[1][2][4]	
Melting Point	70-72 °C (for a related isomer)	[1]
Boiling Point	241.5 °C (for a related isomer)	[1]
Solubility	Insoluble in water; soluble in most organic solvents.[1]	
Vapor Pressure	5 Pa at 20°C (for 1-chloro-3-nitrobenzene)	[5]
Vapor Density	5.44 (Air = 1) (for 1-chloro-3-nitrobenzene)	[5]

Note: Data for closely related isomers are provided for context where specific data for **1-Chloro-3-methoxy-2-nitrobenzene** is not available.

## Section 2: Hazard Identification and GHS Classification

Nitroaromatic compounds as a class are recognized for their potential toxicity. The primary hazards associated with **1-Chloro-3-methoxy-2-nitrobenzene** and structurally similar compounds are acute toxicity upon ingestion or skin contact, and significant environmental hazards.[4] The Globally Harmonized System (GHS) provides a standardized framework for communicating these hazards.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / Category 4	H301/H302: Toxic or Harmful if swallowed.[4]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.
Skin Irritation	Category 2	H315: Causes skin irritation.[6]
Eye Irritation	Category 2	H319: Causes serious eye irritation.[6]
Carcinogenicity	Category 2	H351: Suspected of causing cancer.
Aquatic Hazard (Acute)	Category 1 / Category 2	H400/H401: Very toxic or Toxic to aquatic life.[4][7]
Aquatic Hazard (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects.

## Key Mechanistic Insights:

- **Toxicity:** The toxicity of nitroaromatic compounds can be linked to their metabolic reduction, which can lead to the formation of reactive intermediates. These intermediates can cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen effectively.[5] This explains the delayed onset of symptoms like cyanosis (blue lips and skin) and the critical need for immediate medical attention following exposure.[5]
- **Environmental Hazard:** The compound's low water solubility and toxicity to aquatic organisms mean that releases to the environment must be strictly avoided.[4][7] It can persist and cause long-term damage to ecosystems.

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is essential, beginning with engineering controls and supplemented by robust PPE protocols.

### Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate personnel from the hazard.

- Ventilation: All handling of **1-Chloro-3-methoxy-2-nitrobenzene** must be conducted in a well-ventilated area.[\[6\]](#) A certified chemical fume hood is mandatory for any procedure that may generate dust or vapors, such as weighing, transferring, or heating.[\[8\]](#)
- Emergency Equipment: Eyewash stations and safety showers must be readily accessible and located in close proximity to the workstation.[\[9\]](#) Their location should be clearly marked and regularly tested.

### Personal Protective Equipment (PPE): A Self-Validating System

PPE selection must be based on a thorough risk assessment of the specific tasks being performed.[\[10\]](#) The following protocol ensures a comprehensive barrier against exposure.

- Risk Assessment: Before beginning work, evaluate the procedure for potential splash, dust, or vapor generation.[\[10\]](#)
- Eye and Face Protection:
  - For handling small quantities of solid, wear ANSI Z87.1-compliant safety glasses with side shields.[\[11\]](#)
  - For tasks with a splash hazard (e.g., dissolving in a solvent) or when handling larger quantities, wear chemical splash goggles.[\[10\]](#)
  - If there is a significant risk of splashing or exothermic reaction, a face shield must be worn over safety glasses or goggles.[\[10\]](#)[\[11\]](#)

- Skin and Body Protection:
  - Gloves: Wear chemical-resistant gloves. Nitrile gloves provide adequate short-term protection for incidental contact.[\[11\]](#) Always inspect gloves for tears or punctures before use and remove them using the proper technique to avoid contaminating your skin.[\[12\]](#) Dispose of contaminated gloves immediately as hazardous waste.[\[12\]](#)
  - Lab Coat: A buttoned, long-sleeved lab coat is required to protect skin and clothing.[\[11\]](#)
  - Protective Clothing: Wear long pants and closed-toe, closed-heel shoes made of a non-porous material.[\[11\]](#)[\[13\]](#)
- Respiratory Protection:
  - Engineering controls should be the primary method of respiratory protection.[\[11\]](#)
  - If dust generation is unavoidable and cannot be controlled within a fume hood, a NIOSH-approved respirator with P95 or P100 particulate filters is required.[\[12\]](#) All respirator use requires prior medical evaluation and fit-testing.[\[11\]](#)



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Caption: A workflow for assessing hazards and selecting appropriate PPE.

## Section 4: Safe Handling, Storage, and Disposal

Adherence to strict protocols for handling, storage, and disposal is non-negotiable to prevent exposure and environmental contamination.

### Protocols for Safe Handling

- Preparation: Read the Safety Data Sheet (SDS) thoroughly before the first use.<sup>[10]</sup> Ensure all necessary engineering controls and PPE are in place and functional.
- Weighing and Transfer: Conduct all transfers of solid material within a fume hood or a ventilated enclosure to contain dust.<sup>[8]</sup> Use spatulas and other tools carefully to minimize aerosolization.
- General Hygiene: Avoid contact with skin, eyes, and clothing.<sup>[12]</sup> Do not breathe dust.<sup>[4]</sup> After handling, wash hands and any exposed skin thoroughly with soap and water, especially before eating, drinking, or smoking.<sup>[4][9]</sup> Immediately change any contaminated clothing.
- Heating: When heating is required, be aware that this will increase the vapor pressure. Ensure robust ventilation. Nitroaromatic compounds can decompose exothermically at elevated temperatures; strong heating should be avoided.

### Storage Requirements

Proper storage is critical to maintaining chemical integrity and preventing accidental release.

- Container: Keep the container tightly closed and dry.<sup>[6]</sup>
- Location: Store in a cool, well-ventilated area designated for toxic chemicals.<sup>[6]</sup> The storage area should be secured and accessible only to authorized personnel.
- Incompatibilities: Store separately from combustible materials, strong oxidizing agents, and reducing agents.<sup>[4][5]</sup>

### Waste Disposal

Chemical waste must be managed responsibly to protect personnel and the environment.

- Classification: **1-Chloro-3-methoxy-2-nitrobenzene** and any materials contaminated with it (e.g., gloves, weighing paper, empty containers) must be treated as hazardous waste.
- Procedure: Do not mix with other waste streams. Collect in a clearly labeled, sealed container.<sup>[12]</sup> Dispose of the waste through an approved hazardous waste disposal facility, adhering to all local, state, and federal regulations.<sup>[6]</sup><sup>[14]</sup> Do not dispose of it down the drain or in general trash.<sup>[6]</sup>

## Section 5: Emergency Procedures

Preparedness and a clear, rehearsed plan are critical for effectively responding to emergencies.

### First-Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury. Always seek medical attention after any exposure and provide the attending physician with the SDS.

- If Inhaled: Move the person to fresh air immediately.<sup>[14]</sup> If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration (do not use mouth-to-mouth).<sup>[14]</sup> Call a physician immediately.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap for at least 15 minutes.<sup>[7]</sup> Seek immediate medical attention.
- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[4]</sup> Remove contact lenses if present and easy to do.<sup>[4]</sup> Seek immediate medical attention.<sup>[4]</sup>
- If Swallowed: Do NOT induce vomiting.<sup>[7]</sup> Rinse the mouth thoroughly with water.<sup>[14]</sup> Never give anything by mouth to an unconscious person.<sup>[14]</sup> Call a POISON CENTER or physician immediately.

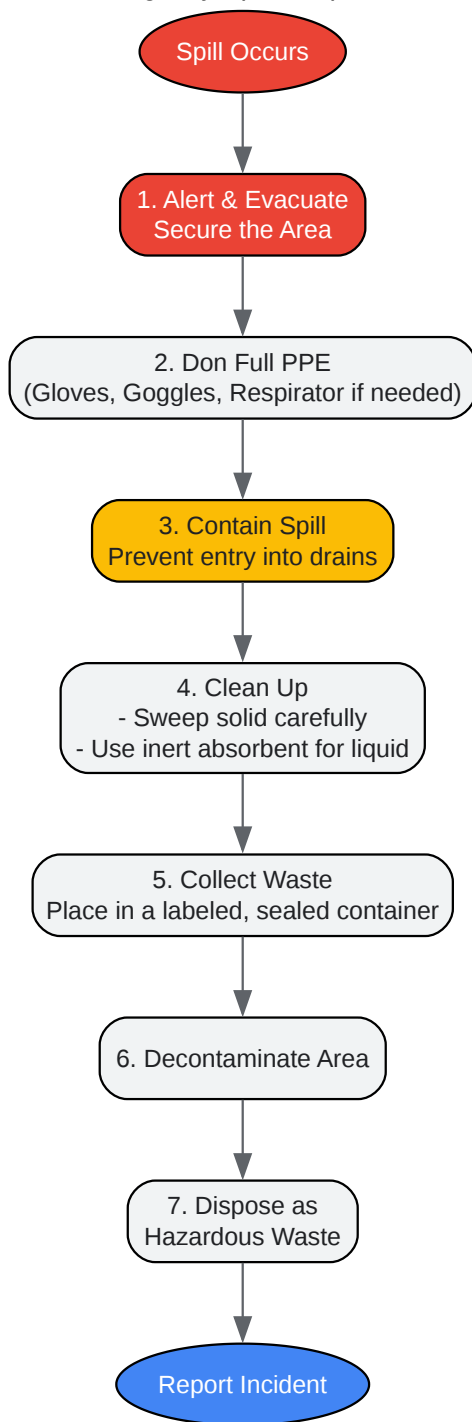
### Accidental Release and Spill Cleanup

A swift and organized response can prevent a small spill from becoming a major incident.



- Evacuate and Secure: Immediately alert others in the area. Evacuate all non-essential personnel from the spill zone.[\[12\]](#)
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could disperse the dust into the air.
- Don PPE: Before attempting cleanup, don the appropriate PPE as described in Section 3, including respiratory protection if necessary.[\[4\]](#)
- Containment: Prevent the spill from spreading and from entering drains or waterways.[\[6\]](#)[\[12\]](#)
- Cleanup:
  - Carefully sweep or shovel the solid material into a suitable, labeled container for hazardous waste.[\[9\]](#)[\[12\]](#)
  - Avoid generating dust during cleanup. If appropriate, moistening the material slightly may help prevent it from becoming airborne.[\[5\]](#)
  - Use an inert absorbent material like sand or diatomaceous earth for spills involving solutions.[\[4\]](#)
- Decontamination: Clean the spill area thoroughly.
- Disposal: Seal the container with the collected waste and dispose of it according to the protocol in Section 4.3.

Figure 2: Emergency Spill Response Workflow



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Caption: A step-by-step workflow for responding to a chemical spill.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.<sup>[4][14]</sup>
- Specific Hazards: The compound is combustible. Burning may produce toxic and corrosive fumes, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide, and hydrogen chloride gas.<sup>[5][9]</sup> Vapors may be heavier than air and can form explosive mixtures with air upon intense heating.
- Protective Equipment: Firefighters must wear full protective clothing and self-contained breathing apparatus (SCBA).<sup>[4][15]</sup>

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